

NG25 Trihydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: NG25 trihydrochloride

Cat. No.: B609550

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An In-depth Technical Guide on the Dual TAK1 and MAP4K2 Inhibitor

NG25 trihydrochloride is a potent, cell-permeable, dual inhibitor of Transforming Growth Factor- β -Activated Kinase 1 (TAK1) and Mitogen-Activated Protein Kinase Kinase Kinase 2 (MAP4K2). As a Type II kinase inhibitor, it binds to the ATP-binding pocket of its target kinases, effectively blocking their activity. This inhibitory action modulates downstream signaling pathways, including the JNK, p38, and NF- κ B pathways, making NG25 a valuable tool for research in oncology, immunology, and inflammatory diseases.

Core Compound Details

| Property | Value |
|-------------------|---|
| Chemical Name | N-(4-((4-ethylpiperazin-1-yl)methyl)-3-(trifluoromethyl)phenyl)-4-methyl-3-(1H-pyrrolo[2,3-b]pyridin-4-yloxy)benzamide trihydrochloride |
| Molecular Formula | C ₂₉ H ₃₀ F ₃ N ₅ O ₂ · 3HCl |
| Molecular Weight | 646.96 g/mol |
| CAS Number | 1315355-93-1 |
| Appearance | White to off-white solid |
| Solubility | Soluble in DMSO and water |

Mechanism of Action and Biological Activity

NG25 trihydrochloride exerts its biological effects through the potent and specific inhibition of TAK1 and MAP4K2. TAK1 is a key mediator in the signaling cascades initiated by various stimuli, including transforming growth factor- β (TGF- β), tumor necrosis factor- α (TNF- α), and interleukin-1 (IL-1). By inhibiting TAK1, NG25 effectively blocks the activation of downstream signaling molecules such as c-Jun N-terminal kinase (JNK), p38 MAP kinase, and the I κ B kinase (IKK) complex, which is essential for the activation of the NF- κ B transcription factor.

The inhibition of these pathways leads to a variety of cellular responses, including the suppression of inflammatory cytokine production, induction of apoptosis in cancer cells, and modulation of immune responses. For instance, NG25 has been shown to be a potent suppressor of CpG-stimulated IFN α secretion and CL097-stimulated IFN β secretion.[\[1\]](#)

Quantitative Data: Inhibitory Activity

The inhibitory potency of **NG25 trihydrochloride** against a panel of kinases has been determined through various in vitro assays. The half-maximal inhibitory concentration (IC₅₀) values are summarized below.

| Target Kinase | IC ₅₀ (nM) |
|---------------|-----------------------|
| TAK1 | 149 |
| MAP4K2 | 21.7 |
| LYN | 12.9 |
| CSK | 56.4 |
| FER | 82.3 |
| p38 α | 102 |
| ABL | 75.2 |
| ARG | 113 |
| SRC | 113 |

Experimental Protocols

Western Blotting for TAK1 Pathway Inhibition

This protocol describes the use of Western blotting to detect the inhibition of TAK1-mediated signaling by **NG25 trihydrochloride**. The phosphorylation status of downstream targets such as p38 and JNK, and the degradation of I κ B α , are used as indicators of TAK1 activity.

1. Cell Culture and Treatment:

- Plate cells (e.g., A549, HeLa, or relevant cancer cell lines) in complete growth medium and allow them to adhere overnight.
- Pre-treat the cells with **NG25 trihydrochloride** at various concentrations (e.g., 100 nM, 500 nM, 1 μ M, 5 μ M) for 1-2 hours.
- Stimulate the cells with an appropriate agonist (e.g., TNF- α at 10 ng/mL or IL-1 β at 10 ng/mL) for 15-30 minutes to activate the TAK1 pathway.
- Include vehicle-treated (DMSO) and unstimulated controls.

2. Cell Lysis:

- Wash the cells with ice-cold PBS.
- Lyse the cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Incubate on ice for 30 minutes, followed by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Collect the supernatant containing the protein lysate.

3. Protein Quantification:

- Determine the protein concentration of each lysate using a BCA or Bradford protein assay.

4. SDS-PAGE and Protein Transfer:

- Denature equal amounts of protein (20-30 μ g) by boiling in Laemmli sample buffer.
- Separate the proteins by SDS-PAGE on a 10-12% polyacrylamide gel.
- Transfer the separated proteins to a PVDF or nitrocellulose membrane.

5. Immunoblotting:

- Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C. Recommended primary antibodies include:
- Phospho-TAK1 (Thr184/187)
- Total TAK1
- Phospho-p38 (Thr180/Tyr182)
- Total p38
- Phospho-JNK (Thr183/Tyr185)
- Total JNK
- IκBα
- β-actin or GAPDH (as a loading control)
- Wash the membrane three times with TBST.
- Incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Wash the membrane three times with TBST.

6. Detection:

- Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.

Cell Viability (MTT) Assay

This protocol outlines the procedure for assessing the effect of **NG25 trihydrochloride** on the viability of cancer cells using an MTT assay.

1. Cell Seeding:

- Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to attach overnight.

2. Compound Treatment:

- Treat the cells with a serial dilution of **NG25 trihydrochloride** (e.g., from 0.01 μM to 10 μM) for 24, 48, or 72 hours.
- Include a vehicle control (DMSO).

3. MTT Addition:

- Add 20 μL of MTT solution (5 mg/mL in PBS) to each well.

- Incubate the plate for 4 hours at 37°C, allowing viable cells to reduce the MTT to formazan crystals.

4. Solubilization of Formazan:

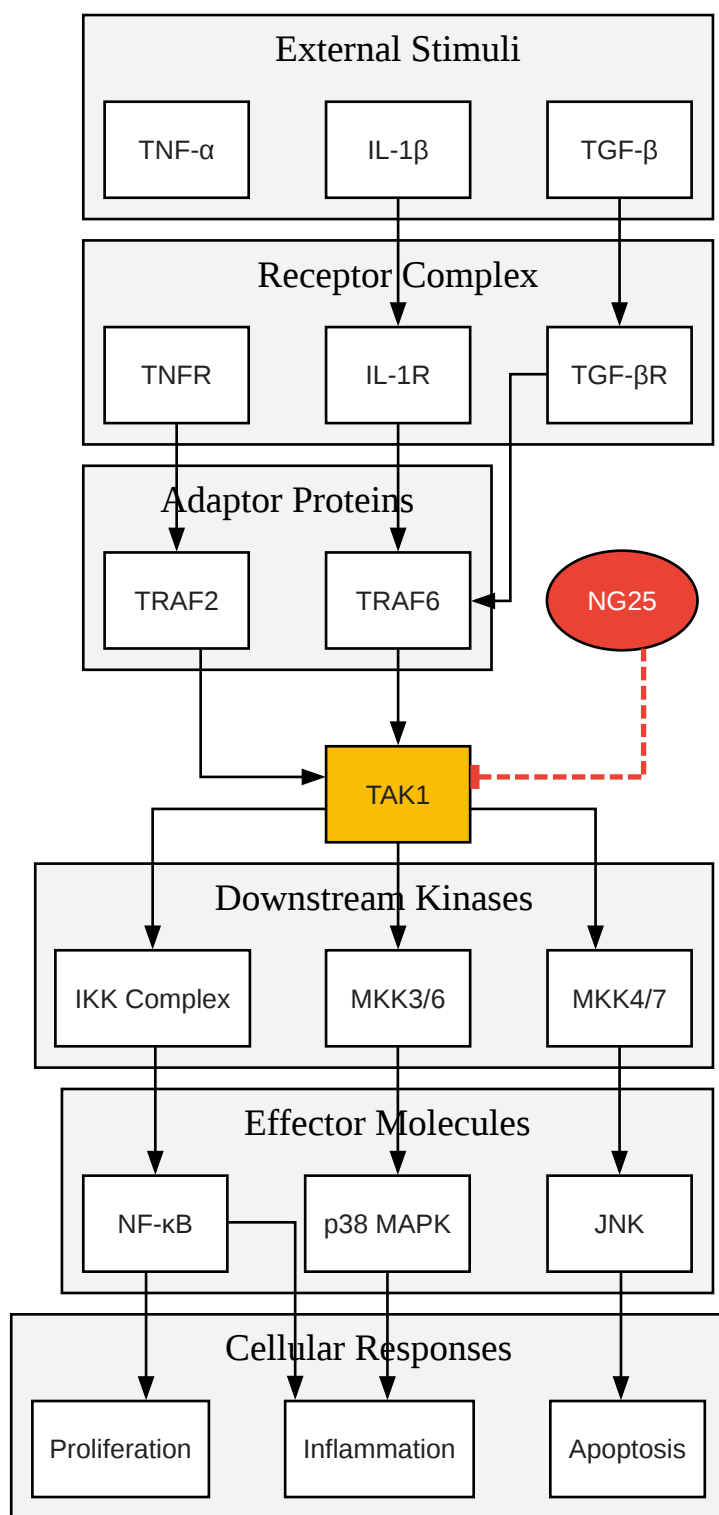
- Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Gently shake the plate for 10 minutes to ensure complete dissolution.

5. Absorbance Measurement:

- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle-treated control.

Visualizations

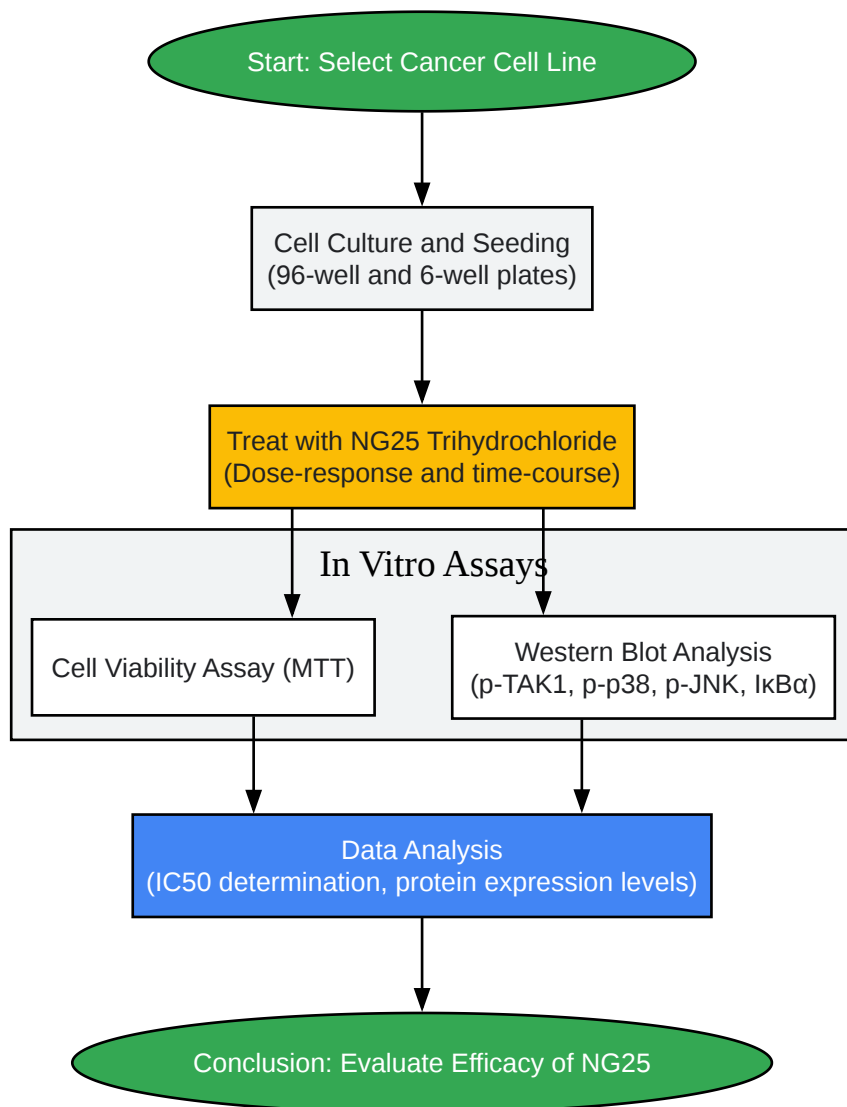
TAK1 Signaling Pathway and Inhibition by NG25



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Caption: TAK1 signaling pathway and its inhibition by **NG25 trihydrochloride**.

Experimental Workflow for Evaluating NG25 Efficacy



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Caption: A typical experimental workflow for assessing the in vitro efficacy of NG25.

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References

- 1. youtube.com [youtube.com]
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